

Sieboldin: A Promising Secondary Metabolite from Malus

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

Sieboldin is a specialized secondary metabolite belonging to the dihydrochalcone group of flavonoids.[1][2] While many flavonoids are widely distributed in the plant kingdom, **sieboldin** is found in high concentrations almost exclusively in some wild Malus (apple) species, such as Malus toringo and Malus micromalus.[1][2] This restricted natural occurrence, coupled with its potential biological activities, makes **sieboldin** a compound of significant interest for phytochemical, pharmacological, and drug development research. This technical guide provides an in-depth overview of **sieboldin**, focusing on its biosynthesis, quantification, and biological activities, with a particular emphasis on experimental protocols and the signaling pathways it may modulate.

Chemical Profile

- Chemical Name: 3-(3,4-dihydroxyphenyl)-1-[2,6-dihydroxy-4-[3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]propan-1-one[3]
- Molecular Formula: C21H24O11[3]
- Molecular Weight: 452.4 g/mol [3]
- Class: Dihydrochalcone, Flavonoid Glycoside



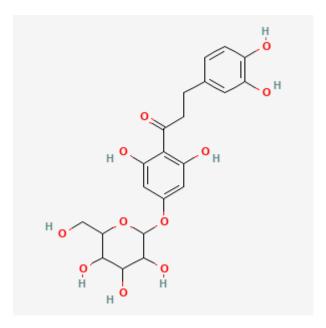


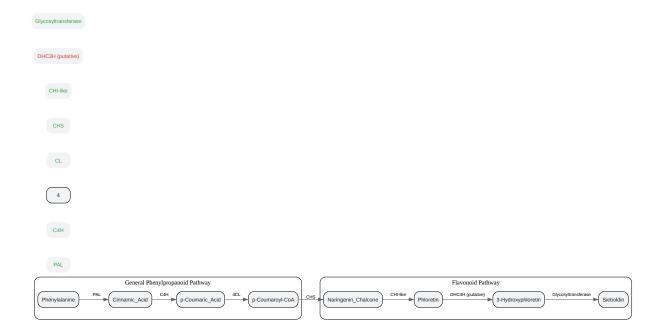
Figure 1: Chemical structure of **Sieboldin**.

Biosynthesis of Sieboldin in Malus

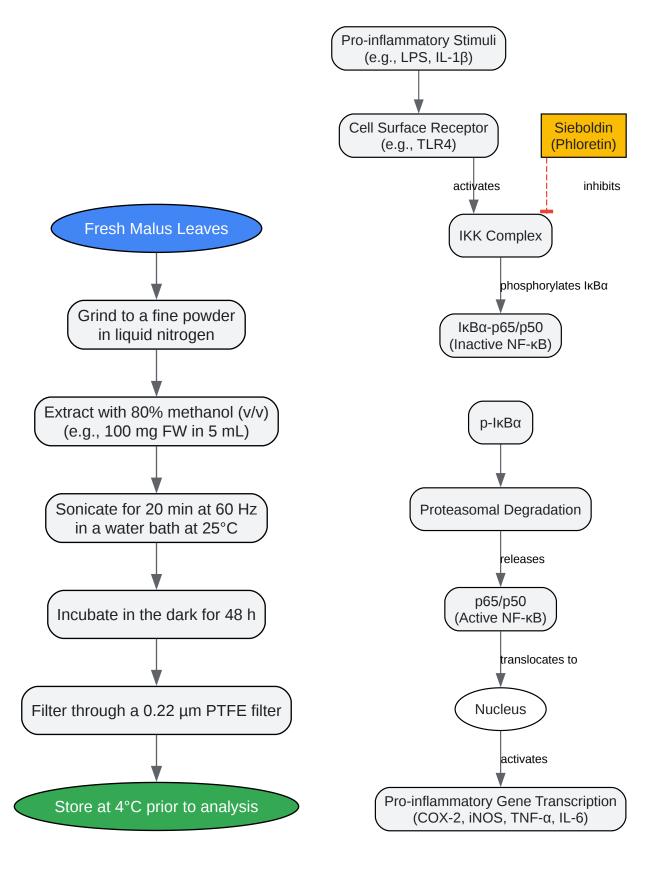
Sieboldin biosynthesis is a branch of the broader flavonoid pathway, which originates from the phenylpropanoid metabolic pathway.[4][5] The key precursor for dihydrochalcones in Malus is phloretin. The biosynthesis of **sieboldin** is believed to involve a key hydroxylation step.[1] A putative dihydrochalcone 3-hydroxylase (DHC3H) has been identified in wild Malus species that accumulate **sieboldin**, suggesting its role in the synthesis of this compound in vivo.[1][2]

The proposed biosynthetic pathway for **sieboldin** likely involves the glycosylation of 3-hydroxyphloretin.[6] This pathway highlights the enzymatic machinery present in certain wild Malus species that is absent or less active in domesticated apples (Malus × domestica), which primarily accumulate phloridzin (phloretin 2'-O-glucoside).[1][2]

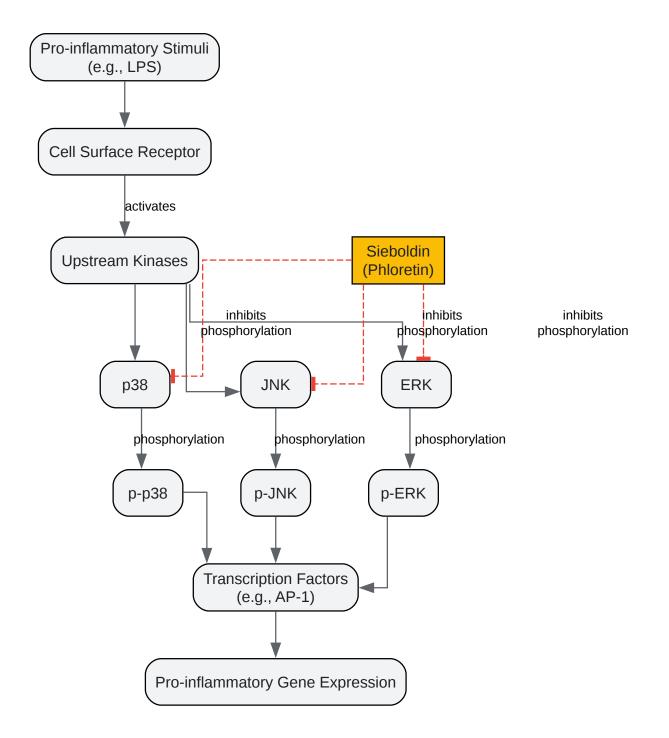




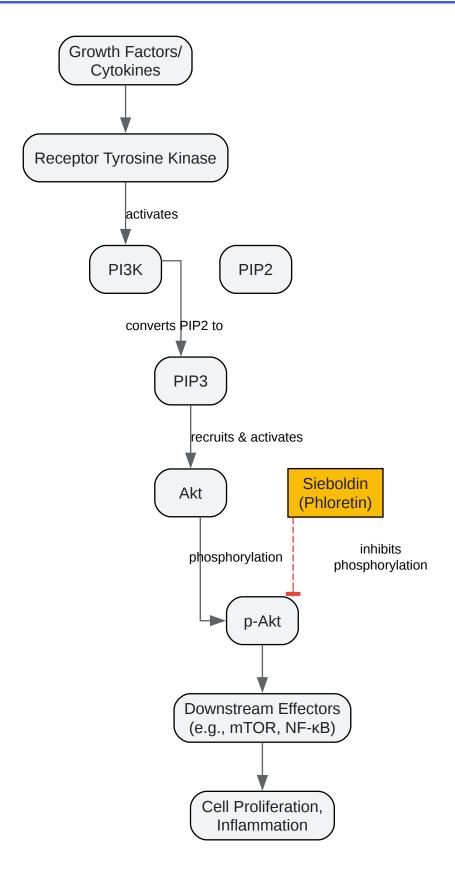












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